

In-Depth Technical Guide to the Potential Industrial Applications of Methyl 2-hydroxydodecanoate

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Compound of Interest

Compound Name: Methyl 2-hydroxydodecanoate

Cat. No.: B164382

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Abstract

Methyl 2-hydroxydodecanoate, a methyl ester of 2-hydroxydodecanoic acid, is a versatile organic compound with significant potential across various industrial sectors. Its unique bifunctional nature, possessing both a hydroxyl group and an ester, imparts desirable properties such as emollience, lubricity, and reactivity for polymerization. This technical guide consolidates the available data on **Methyl 2-hydroxydodecanoate**, detailing its physicochemical properties, potential applications in cosmetics, lubricants, polymers, and pharmaceuticals, and provides an overview of relevant experimental protocols. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals exploring the industrial utility of this promising compound.

Introduction

Methyl 2-hydroxydodecanoate (CAS No. 51067-85-7) is an alpha-hydroxy acid (AHA) ester. [1][2] AHAs and their derivatives are well-established in various industries for their beneficial properties. The long C12 alkyl chain of the dodecanoate moiety combined with the reactive hydroxyl group at the alpha position makes **Methyl 2-hydroxydodecanoate** a candidate for a range of applications, from skincare formulations to specialty lubricants and biodegradable

polymers. This document aims to provide a detailed technical overview of its potential industrial uses, supported by available scientific data and relevant experimental methodologies.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Methyl 2-hydroxydodecanoate** is crucial for its application in various industrial formulations. The following tables summarize key quantitative data gathered from various sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: General and Physical Properties[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value	Unit
Molecular Formula	C ₁₃ H ₂₆ O ₃	-
Molecular Weight	230.34	g/mol
Boiling Point	277.2 (at 760 mmHg)	°C
Flash Point	118.5	°C
Density	0.942	g/cm ³
Refractive Index	1.448	-
Vapor Pressure	0.000568 (at 25°C)	mmHg
Water Solubility (log10WS)	-3.50 (Crippen Calculated)	mol/L
Octanol/Water Partition Coefficient (logP _{oct/wat})	3.051 (Crippen Calculated)	-

Table 2: Thermochemical Properties[\[3\]](#)

Property	Value	Unit
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-314.60 (Joback Calculated)	kJ/mol
Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{gas}}$)	-713.96 (Joback Calculated)	kJ/mol
Enthalpy of Fusion at Standard Conditions ($\Delta_{\text{fus}} H^\circ$)	32.78 (Joback Calculated)	kJ/mol
Enthalpy of Vaporization at Standard Conditions ($\Delta_{\text{vap}} H^\circ$)	69.98 (Joback Calculated)	kJ/mol

Potential Industrial Applications

Cosmetics and Personal Care

Methyl 2-hydroxydodecanoate is identified as an emollient and skin conditioning agent, making it a valuable ingredient in cosmetic and personal care products.^[1] Its moisturizing and soothing properties are beneficial in formulations such as lotions, creams, and ointments, where it contributes to a smooth and soft skin feel.^[1] Additionally, it can be used as a fragrance ingredient in perfumes and other scented products.^[1]

- **Mechanism of Action:** As an alpha-hydroxy acid ester, it is anticipated to exhibit exfoliating properties by reducing corneocyte cohesion in the stratum corneum, promoting cell turnover, and improving skin texture. Its ester structure also provides emollient properties, helping to maintain skin hydration.

Industrial Lubricants

The long alkyl chain and the presence of polar functional groups suggest that **Methyl 2-hydroxydodecanoate** could function as a biodegradable lubricant additive. Esters of fatty acids are known to be effective boundary lubricants and can enhance the lubricity and anti-wear properties of base oils. While specific data for **Methyl 2-hydroxydodecanoate** is limited, related long-chain esters are utilized in metalworking fluids and as lubricity improvers.

Polymer Synthesis

The bifunctional nature of **Methyl 2-hydroxydodecanoate**, with its hydroxyl and ester groups, makes it a potential monomer for the synthesis of biodegradable polyesters. The hydroxyl group can participate in polymerization reactions, such as condensation polymerization, to form polyester backbones. The pendant long alkyl chain would influence the physical properties of the resulting polymer, potentially imparting flexibility and hydrophobicity.

- **Potential Polymerization Pathway:** A plausible pathway involves the transesterification of the methyl ester group with the hydroxyl group of another monomer unit, leading to the formation of a polyester chain. This process could be catalyzed by acids, bases, or organometallic compounds.

Pharmaceutical Formulations

In the pharmaceutical industry, **Methyl 2-hydroxydodecanoate** can be utilized for its skin conditioning and moisturizing effects in topical medications and treatments.^[1] Its properties as an AHA ester could also be leveraged for drug delivery applications, potentially enhancing the penetration of active pharmaceutical ingredients (APIs) through the skin.

Synthesis of Methyl 2-hydroxydodecanoate

While a specific industrial synthesis protocol for **Methyl 2-hydroxydodecanoate** is not readily available in the public domain, a general laboratory-scale synthesis can be proposed based on standard esterification methods. A common approach is the Fischer-Speier esterification of 2-hydroxydodecanoic acid with methanol in the presence of an acid catalyst.

Experimental Protocol: Fischer-Speier Esterification

This protocol is adapted from a method for a similar compound and should be optimized for **Methyl 2-hydroxydodecanoate**.^[6]

Materials:

- 2-Hydroxydodecanoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)

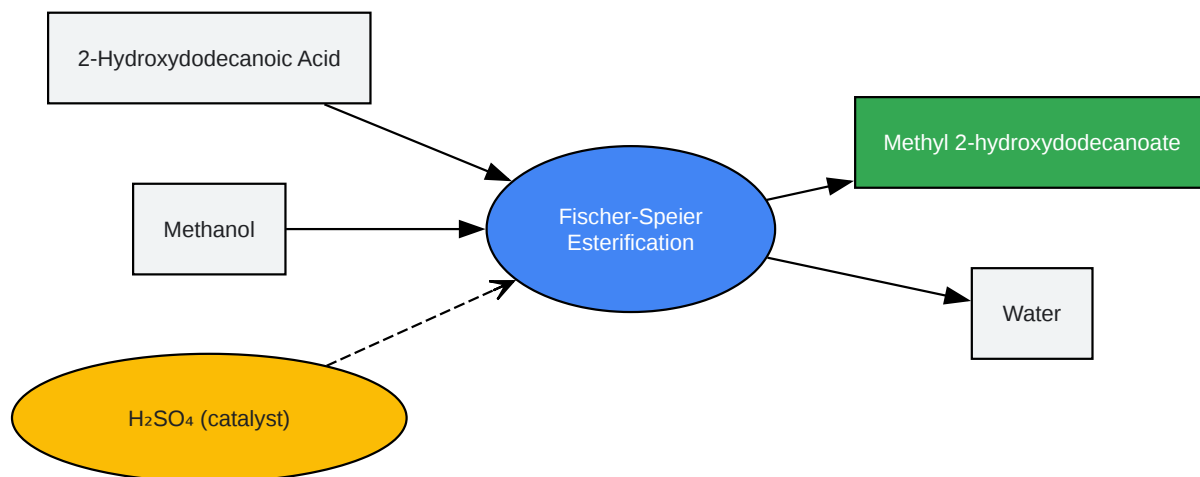
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

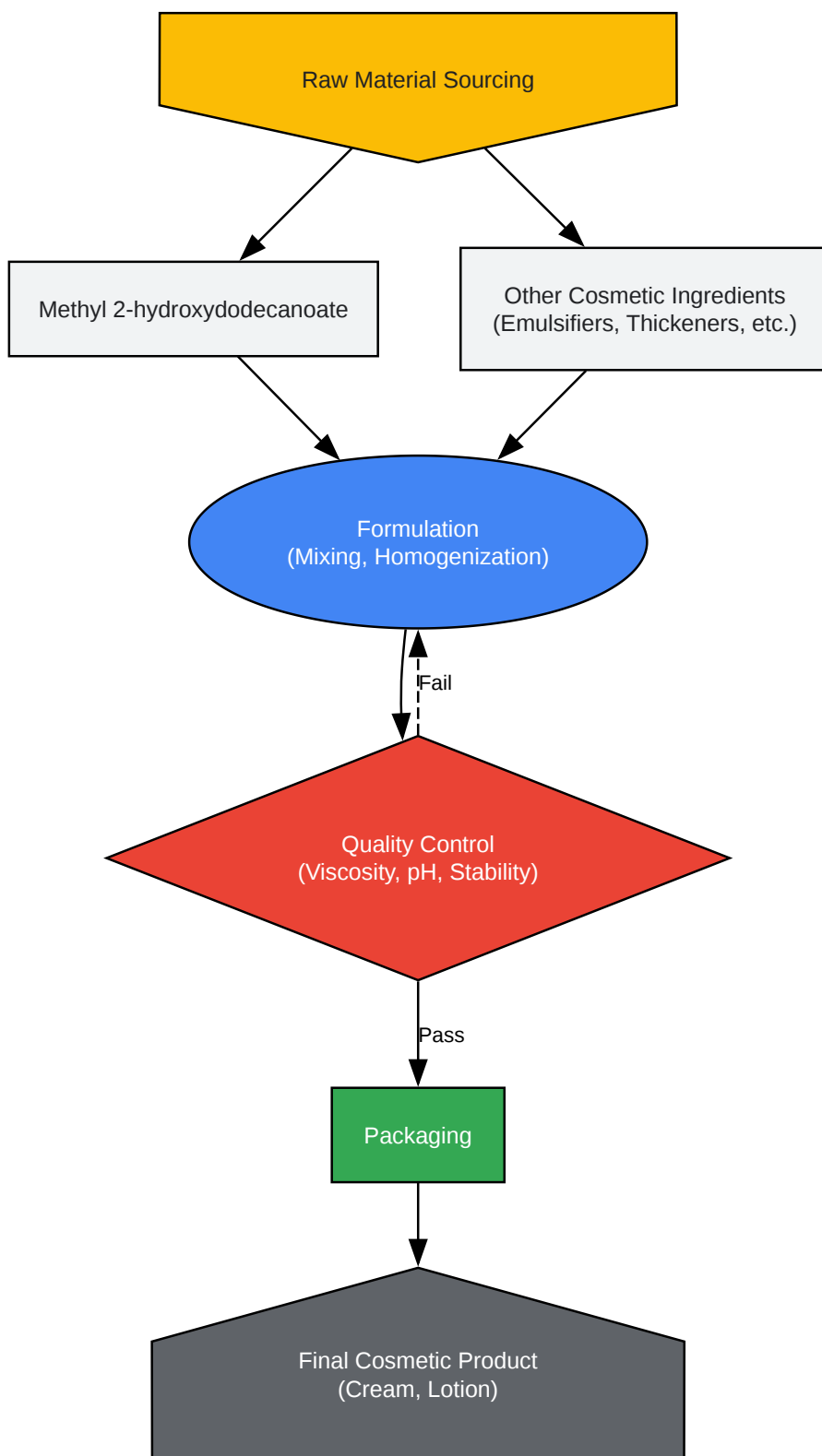
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-hydroxydodecanoic acid in an excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Heat the reaction mixture to reflux and maintain for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
- Dissolve the residue in an organic solvent and transfer to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Methyl 2-hydroxydodecanoate**.
- Purify the crude product by vacuum distillation or column chromatography.

Visualizations

Synthesis Pathway





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